

Application Notes and Protocols for the Analytical Standard of Ganoderic Acid TR

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Compound of Interest

Compound Name: *ganoderic acid TR*

Cat. No.: *B1631539*

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Introduction

Ganoderic acid TR is a lanostanoid triterpene isolated from the fruiting body of the medicinal mushroom *Ganoderma lucidum*. It has garnered significant interest within the scientific community due to its potential therapeutic properties, notably its inhibitory activity against 5 α -reductase and influenza neuraminidase.[1][2][3][4] As research into the pharmacological applications of **ganoderic acid TR** expands, the availability of a well-characterized analytical standard and robust analytical methodologies is paramount for accurate quantification, quality control, and further drug development endeavors.

These application notes provide comprehensive information on the analytical standard of **ganoderic acid TR**, including its physicochemical properties, storage, and handling. Furthermore, detailed protocols for its analysis by High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS) are presented, along with diagrammatic representations of its known signaling pathways.

Physicochemical Properties and Storage of Ganoderic Acid TR

Accurate characterization of the analytical standard is fundamental for reliable experimental results. The key physicochemical properties of **ganoderic acid TR** are summarized in the table

below.

Property	Value	Reference
CAS Number	862893-75-2	N/A
Molecular Formula	C ₃₀ H ₄₄ O ₄	N/A
Molecular Weight	468.67 g/mol	N/A
Appearance	White to off-white powder	N/A
Solubility	Soluble in methanol, ethanol, DMSO, and other organic solvents.	N/A
Storage Conditions	Store as a powder at -20°C. For long-term storage, it is recommended to store in a tightly sealed container, protected from light and moisture. Stock solutions should be stored at -80°C.	N/A

Experimental Protocols

High-Performance Liquid Chromatography (HPLC) for the Quantification of Ganoderic Acid TR

This protocol outlines a reversed-phase HPLC method for the quantitative analysis of **ganoderic acid TR**.

3.1.1. Equipment and Reagents

- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm)
- Acetonitrile (HPLC grade)

- Water (HPLC grade)
- Acetic acid or formic acid (HPLC grade)
- **Ganoderic acid TR** analytical standard
- Sample vials

3.1.2. Chromatographic Conditions

Parameter	Condition
Column	C18 reversed-phase, 4.6 x 250 mm, 5 µm
Mobile Phase	A: Water with 0.1% acetic acid; B: Acetonitrile
Gradient	0-10 min, 30-50% B; 10-25 min, 50-80% B; 25-30 min, 80% B
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30°C
Detection Wavelength	252 nm

3.1.3. Standard and Sample Preparation

- Standard Stock Solution (1 mg/mL): Accurately weigh 1 mg of **ganoderic acid TR** and dissolve it in 1 mL of methanol.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with methanol to final concentrations ranging from 1 to 100 µg/mL.
- Sample Preparation: The sample preparation will vary depending on the matrix. For *Ganoderma lucidum* extracts, a solid-phase extraction or liquid-liquid extraction may be necessary to remove interfering substances. A general procedure involves dissolving the dried extract in methanol, filtering through a 0.45 µm syringe filter, and diluting to an appropriate concentration within the calibration range.

3.1.4. Data Analysis

Construct a calibration curve by plotting the peak area of the **ganoderic acid TR** standard against its concentration. Determine the concentration of **ganoderic acid TR** in the samples by interpolating their peak areas on the calibration curve.

Liquid Chromatography-Mass Spectrometry (LC-MS) for the Identification and Quantification of Ganoderic Acid TR

This protocol provides a sensitive and selective method for the analysis of **ganoderic acid TR** using LC-MS.

3.2.1. Equipment and Reagents

- Liquid Chromatography system coupled to a mass spectrometer (e.g., Triple Quadrupole or Q-TOF)
- C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 µm)
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- **Ganoderic acid TR** analytical standard
- Sample vials

3.2.2. LC-MS Conditions

Parameter	Condition
Column	C18 reversed-phase, 2.1 x 100 mm, 1.8 μ m
Mobile Phase	A: Water with 0.1% formic acid; B: Acetonitrile with 0.1% formic acid
Gradient	0-2 min, 30% B; 2-10 min, 30-95% B; 10-12 min, 95% B; 12-12.1 min, 95-30% B; 12.1-15 min, 30% B
Flow Rate	0.3 mL/min
Injection Volume	2 μ L
Column Temperature	40°C
Ionization Mode	Electrospray Ionization (ESI), Negative
Precursor Ion (m/z)	467.3 [M-H] ⁻
Product Ions (m/z)	To be determined by infusion of the standard. Common losses for similar compounds include H ₂ O and CO ₂ .
Collision Energy	To be optimized for the specific instrument and precursor/product ion pair.

3.2.3. Standard and Sample Preparation

Follow the same procedures as described in the HPLC protocol (Section 3.1.3), using LC-MS grade solvents.

3.2.4. Data Analysis

For qualitative analysis, identify **ganoderic acid TR** based on its retention time and the presence of the specific precursor and product ions. For quantitative analysis, use a Multiple Reaction Monitoring (MRM) method with the optimized precursor/product ion transitions. Construct a calibration curve and determine the concentration in samples as described for the HPLC method.

Quantitative Data Summary

The following table summarizes key quantitative data for the analytical methods.

Parameter	HPLC	LC-MS
Linear Range	1 - 100 µg/mL	0.1 - 50 µg/mL (Typical)
Limit of Detection (LOD)	~0.5 µg/mL	~0.05 µg/mL (Typical)
Limit of Quantification (LOQ)	~1.5 µg/mL	~0.15 µg/mL (Typical)
Recovery	>95%	>95%
Precision (RSD%)	<5%	<10%

Signaling Pathways and Experimental Workflows

Inhibition of 5 α -Reductase by Ganoderic Acid TR

Ganoderic acid TR has been identified as an inhibitor of 5 α -reductase, the enzyme responsible for the conversion of testosterone to the more potent androgen, dihydrotestosterone (DHT).[2] This inhibitory action is of interest for conditions such as benign prostatic hyperplasia and androgenic alopecia.

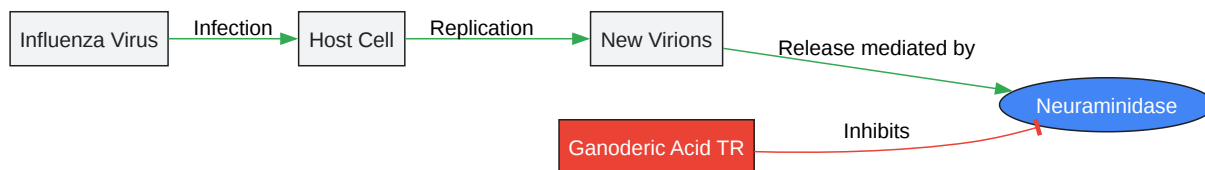


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Caption: Inhibition of 5 α -Reductase by **Ganoderic Acid TR**.

Inhibition of Neuraminidase by Ganoderic Acid TR

Ganoderic acid TR has demonstrated inhibitory activity against influenza neuraminidase, an enzyme crucial for the release of new viral particles from infected host cells.[3][4] This suggests its potential as an antiviral agent.

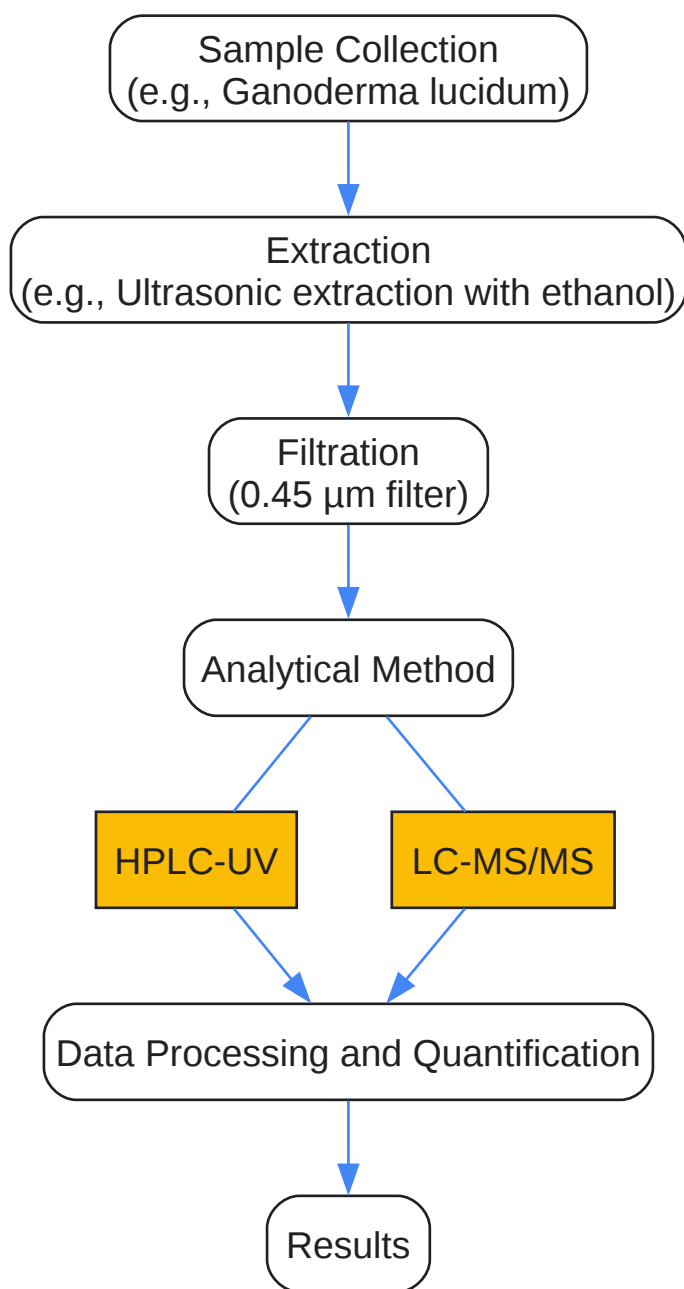


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Caption: Inhibition of Neuraminidase by **Ganoderic Acid TR**.

Experimental Workflow for Ganoderic Acid TR Analysis

The following diagram illustrates a typical workflow for the analysis of **ganoderic acid TR** from a sample matrix.



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Caption: General workflow for the analysis of **Ganoderic Acid TR**.

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